

Structural Analysis of 3-Chloro-3-deoxy-D-glucose: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-3-deoxy-D-glucose

Cat. No.: B12354118

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive structural analysis of **3-Chloro-3-deoxy-D-glucose**, a halogenated derivative of D-glucose. This document collates available data on its chemical and physical properties, outlines detailed experimental protocols for its synthesis and characterization, and presents a putative biological signaling pathway based on the known mechanisms of analogous glucose derivatives. The information is intended to support researchers, scientists, and drug development professionals in their work with this and similar compounds.

Chemical and Physical Properties

3-Chloro-3-deoxy-D-glucose is a monosaccharide derivative where the hydroxyl group at the C-3 position is substituted with a chlorine atom. This modification significantly influences its chemical reactivity and biological activity compared to its parent molecule, D-glucose.

Table 1: Physicochemical Properties of **3-Chloro-3-deoxy-D-glucose**[\[1\]](#)[\[2\]](#)

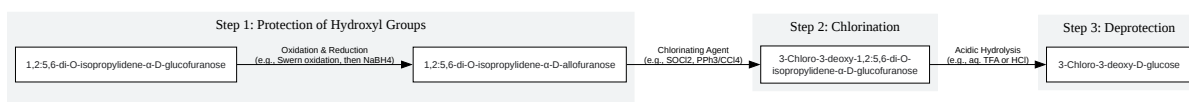
Property	Value	Source
Molecular Formula	C ₆ H ₁₁ ClO ₅	PubChem[1]
Molecular Weight	198.60 g/mol	PubChem[1]
IUPAC Name	(2S,3R,4R,5R,6R)-3-Chloro-6-(hydroxymethyl)oxane-2,4,5-triol	PubChem[1]
CAS Number	22933-89-7	Guidechem[2]
Appearance	White to off-white powder	Inferred
Solubility	Soluble in water and polar organic solvents	Inferred
Melting Point	Not available	
Boiling Point	473.715 °C at 760 mmHg (Predicted)	Guidechem[2]
Density	1.645 g/cm ³ (Predicted)	Guidechem[2]

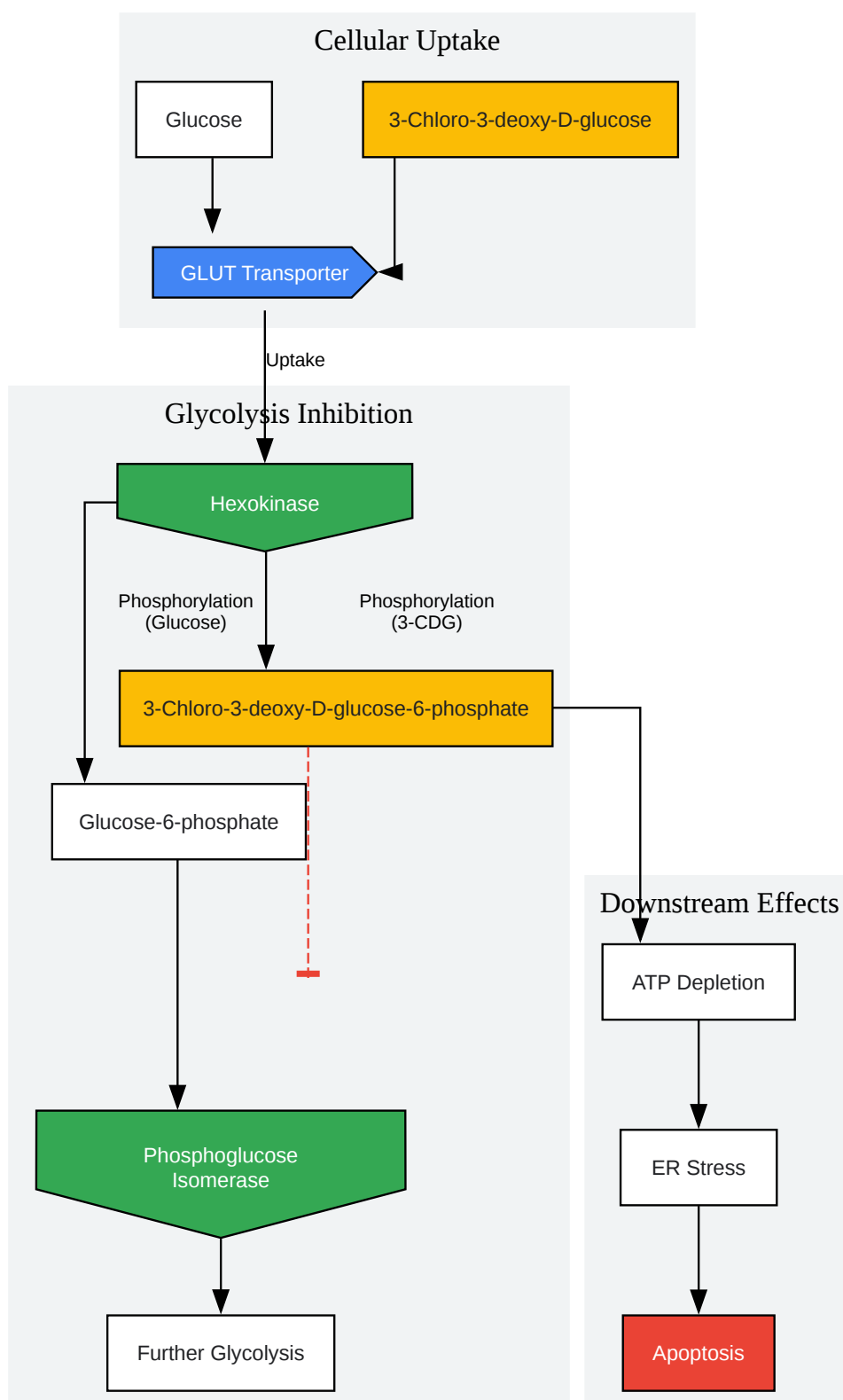
Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Chloro-3-deoxy-D-glucose** is not readily available in the reviewed literature, a plausible synthetic route can be devised based on established methods for the synthesis of other deoxychlorinated sugars. A common strategy involves the activation of a specific hydroxyl group followed by nucleophilic substitution with a chloride ion.

Proposed Synthesis Workflow

The following diagram illustrates a potential synthetic pathway starting from a protected D-glucose derivative.





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References

- 1. 3-Chloro-3-deoxy-d-glucose | C₆H₁₁ClO₅ | CID 87370564 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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